

In-Depth Technical Guide: (R)-2-Azido-2-phenylacetyl chloride

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Compound of Interest

Compound Name: (R)-2-Azido-2-phenylacetyl
chloride

Cat. No.: B12642333

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CAS Number: 35353-41-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(R)-2-Azido-2-phenylacetyl chloride**, a chiral building block of significant interest in synthetic organic chemistry and drug discovery. This document outlines its chemical properties, synthesis, and applications, with a focus on its role in the development of novel therapeutics.

Chemical and Physical Properties

(R)-2-Azido-2-phenylacetyl chloride is a reactive acyl chloride containing a stereocenter and an azide functional group. These features make it a valuable synthon for introducing the (R)- α -azido-phenylacetyl moiety into molecules, a common structural motif in various bioactive compounds. While extensive experimental data for this specific compound is not readily available in public literature, its properties can be inferred from data on the racemate and related compounds, as well as computational predictions.

Table 1: Physicochemical Properties of 2-Azido-2-phenylacetyl chloride^{[1][2]}

| Property | Value | Source |
|------------------------------|--|--------------|
| Molecular Formula | C ₈ H ₆ ClN ₃ O | PubChem |
| Molecular Weight | 195.61 g/mol | PubChem |
| CAS Number | 35353-41-4 (for R-enantiomer) | ChemicalBook |
| Appearance | Expected to be a liquid or low-melting solid | Inferred |
| Boiling Point | Not reported | - |
| Melting Point | Not reported | - |
| Specific Rotation | Not reported | - |
| XLogP3 | 3.6 | PubChem |
| Hydrogen Bond Donor Count | 0 | PubChem |
| Hydrogen Bond Acceptor Count | 3 | PubChem |
| Rotatable Bond Count | 3 | PubChem |
| Exact Mass | 195.019939 g/mol | PubChem |
| Complexity | 232 | PubChem |

Synthesis

The primary synthetic route to **(R)-2-Azido-2-phenylacetyl chloride** involves the chlorination of the corresponding carboxylic acid, (R)-2-azido-2-phenylacetic acid. Thionyl chloride (SOCl₂) is the most commonly employed chlorinating agent for this transformation.

Experimental Protocol: Synthesis of (R)-2-Azido-2-phenylacetyl chloride

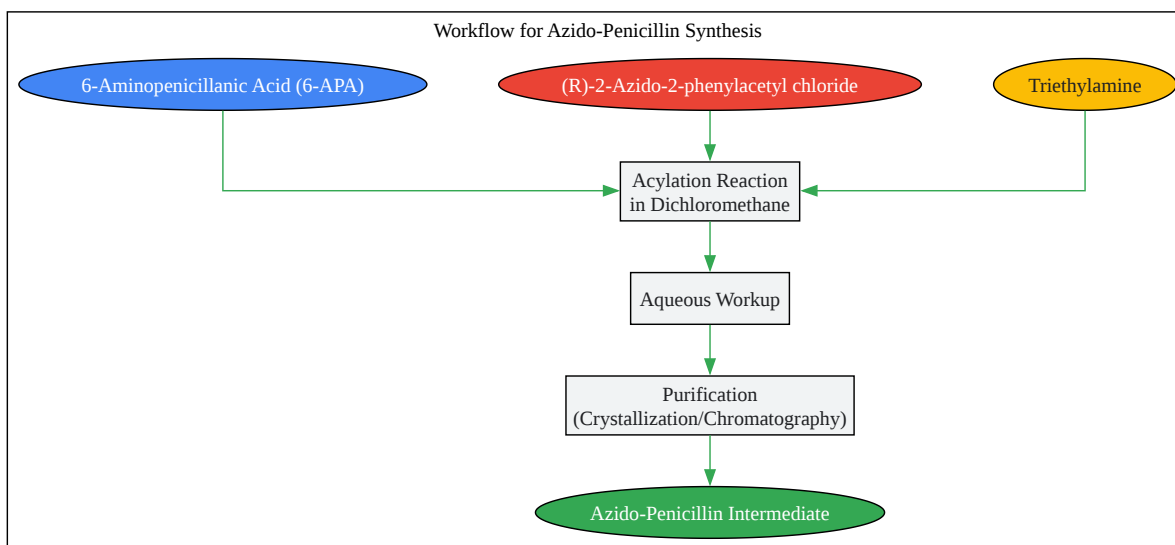
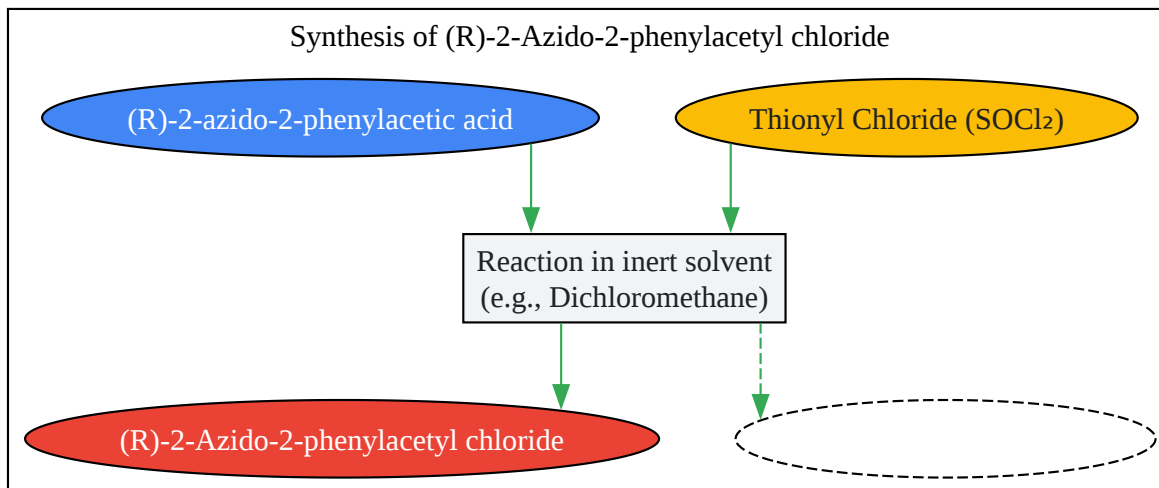
This protocol is based on a general procedure for the synthesis of acyl chlorides from carboxylic acids.

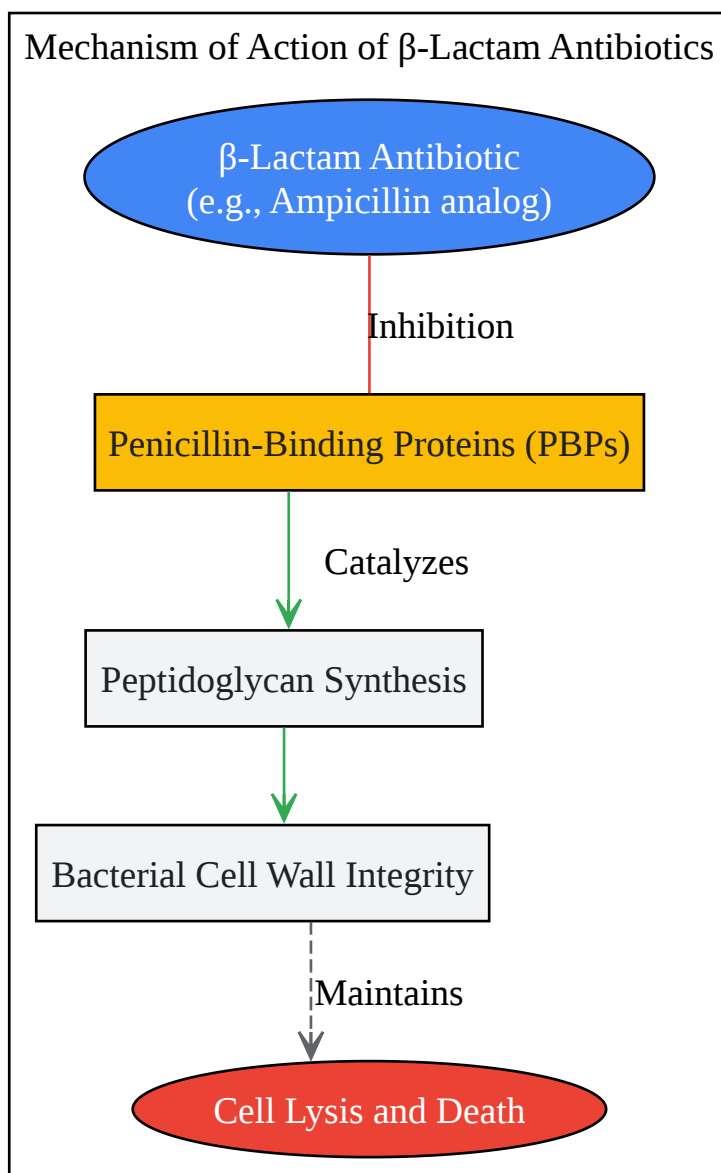
Materials:

- (R)-2-azido-2-phenylacetic acid
- Thionyl chloride (SOCl_2)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Rotary evaporator

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend or dissolve (R)-2-azido-2-phenylacetic acid in an excess of thionyl chloride or in an anhydrous solvent such as dichloromethane.
- With stirring, gently heat the reaction mixture to reflux. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO_2). The reaction is typically complete within 1-3 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator. It is crucial to use a trap to capture the corrosive and toxic vapors.
- The resulting crude **(R)-2-azido-2-phenylacetyl chloride** is often used in the next step without further purification due to its reactivity and sensitivity to moisture. If purification is necessary, it may be attempted by vacuum distillation, though care must be taken to avoid decomposition.





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References

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- 2. 2-Azido-2-phenylacetyl chloride | lookchem [lookchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: (R)-2-Azido-2-phenylacetyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12642333#r-2-azido-2-phenylacetyl-chloride-cas-number-35353-41-4]

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